

# How to dissolve PF-05105679 for cell culture

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## Compound of Interest

Compound Name: PF-05105679

Cat. No.: B609953

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## Application Notes: PF-05105679

Topic: Preparation of **PF-05105679** for In Vitro Cell Culture Assays Audience: Researchers, scientists, and drug development professionals.

## Introduction

**PF-05105679** is a potent and selective antagonist of the Transient Receptor Potential Melastatin 8 (TRPM8) ion channel, with a reported  $IC_{50}$  of 103 nM.<sup>[1]</sup> TRPM8, also known as the cold and menthol receptor 1 (CMR1), is a nonselective cation channel activated by cold temperatures (<28°C) and cooling agents like menthol.<sup>[2][3]</sup> Due to its role in cold sensation, **PF-05105679** has been developed as a potential analgesic for cold-related pain.<sup>[2][4]</sup> The compound exhibits high selectivity (>100-fold) for TRPM8 over other receptors and ion channels, including the closely related TRPA1 and TRPV1 channels.<sup>[1]</sup> Proper solubilization is critical for accurate and reproducible results in cell-based assays. This document provides a detailed protocol for dissolving and preparing **PF-05105679** for use in cell culture applications.

## Physicochemical and Solubility Data

Proper preparation of **PF-05105679** begins with an understanding of its physical and chemical properties. The compound is a white to off-white solid powder.<sup>[1][5]</sup> For cell culture experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution.

Property	Value	Citations
Molecular Formula	C <sub>26</sub> H <sub>21</sub> FN <sub>2</sub> O <sub>3</sub>	[1][5]
Molecular Weight	428.45 g/mol	[1][5]
Appearance	White to off-white solid	[1][5]
Purity	≥98% (HPLC)	
Solubility in DMSO	Up to 125 mg/mL (approx. 292 mM)	[1][5][6][7]
Powder Storage	3 years at -20°C or 2 years at 4°C	[1][5][7]
Solution Storage (DMSO)	6 months at -80°C or 1 month at -20°C	[1][5][7][8]

## Experimental Protocols

This section details the step-by-step procedures for preparing stock and working solutions of **PF-05105679**. All steps should be performed in a sterile environment (e.g., a laminar flow hood) using aseptic techniques to prevent contamination.

- **PF-05105679** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO), cell culture grade (use a newly opened bottle, as DMSO is hygroscopic)[1][5]
- Sterile, nuclease-free microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)[1][5][7]
- Sterile cell culture medium appropriate for your cell line

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

A 10 mM stock solution is a convenient concentration for most cell culture applications.

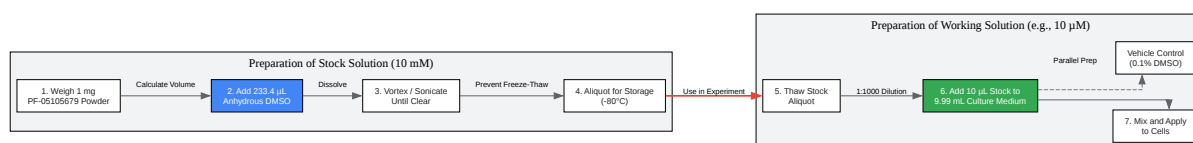
- Equilibrate: Allow the **PF-05105679** powder vial to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh out 1 mg of **PF-05105679** powder and place it into a sterile microcentrifuge tube.
- Calculate Solvent Volume: Use the following formula to determine the volume of DMSO needed:  $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 1,000,000 / \text{Concentration (mM)}$   
 $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 428.45 \text{ g/mol}) * 1,000,000 / 10 \text{ mM} = 233.4 \mu\text{L}$
- Dissolve: Add 233.4  $\mu\text{L}$  of sterile, anhydrous DMSO to the microcentrifuge tube containing the powder.
- Mix Thoroughly: Close the cap tightly and vortex the solution for 1-2 minutes until the powder is fully dissolved. If particulates remain, sonicate the vial in a water bath for 5-10 minutes to aid dissolution.<sup>[1]</sup> Visually inspect the solution against a light source to ensure it is clear and free of precipitates.
- Aliquot and Store: Dispense the stock solution into smaller, single-use aliquots in sterile cryovials to avoid repeated freeze-thaw cycles. Store aliquots at -80°C for up to 6 months or -20°C for up to 1 month.<sup>[1][5][7][8]</sup>

The final concentration of **PF-05105679** will depend on the specific experiment and cell type. The final concentration of DMSO in the culture medium should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.

- Thaw Stock Solution: Thaw one aliquot of the 10 mM **PF-05105679** stock solution at room temperature. Mix gently before use.
- Dilute into Medium: Perform a serial dilution. To minimize precipitation, first dilute the stock solution into a small volume of pre-warmed (37°C) cell culture medium, mixing immediately and thoroughly. Then, add this intermediate dilution to the final volume of medium.

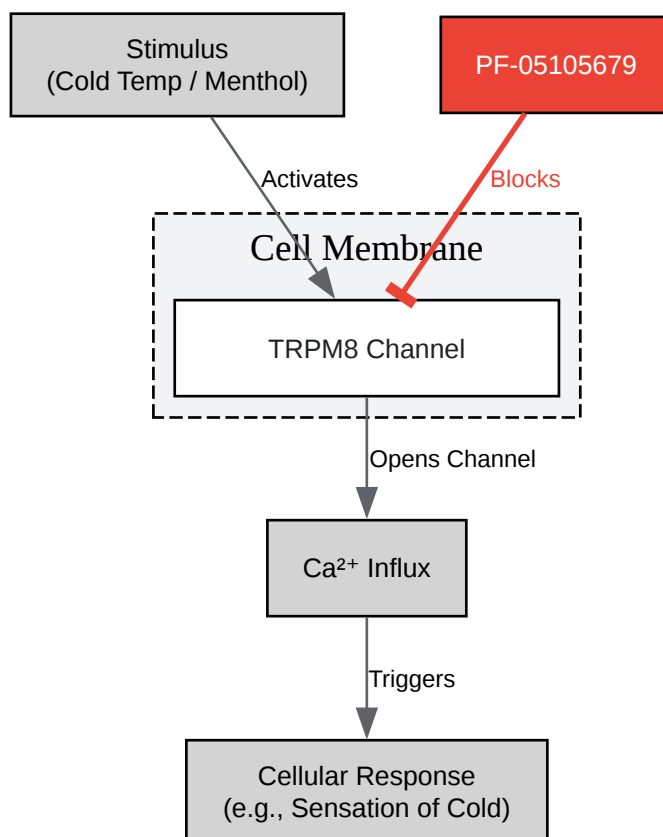
- Example for 10  $\mu\text{M}$  final concentration in 10 mL medium:
  - Add 10  $\mu\text{L}$  of the 10 mM stock solution to 9.99 mL of pre-warmed cell culture medium.
  - This creates a 1:1000 dilution, resulting in a final DMSO concentration of 0.1%.
- Mix and Apply: Gently mix the final working solution by inverting the tube or pipetting. Add the solution to your cell cultures immediately.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO (e.g., 0.1%) to the cell culture medium without the compound. This is crucial to distinguish the effects of the compound from those of the solvent.

## Visualized Workflows and Pathways



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Caption: Step-by-step workflow for preparing **PF-05105679** stock and working solutions.



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Caption: Inhibition of the TRPM8 ion channel signaling pathway by **PF-05105679**.

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